

11-Aminoundecanoic acid CAS number and molecular formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 11-Aminoundecanoic acid

Cat. No.: B3422242

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An In-depth Technical Guide to **11-Aminoundecanoic Acid**

Core Substance Identification

- Chemical Name: **11-Aminoundecanoic acid**
- CAS Number: 2432-99-7[1][2][3]
- Molecular Formula: $C_{11}H_{23}NO_2$ [1][3][4]

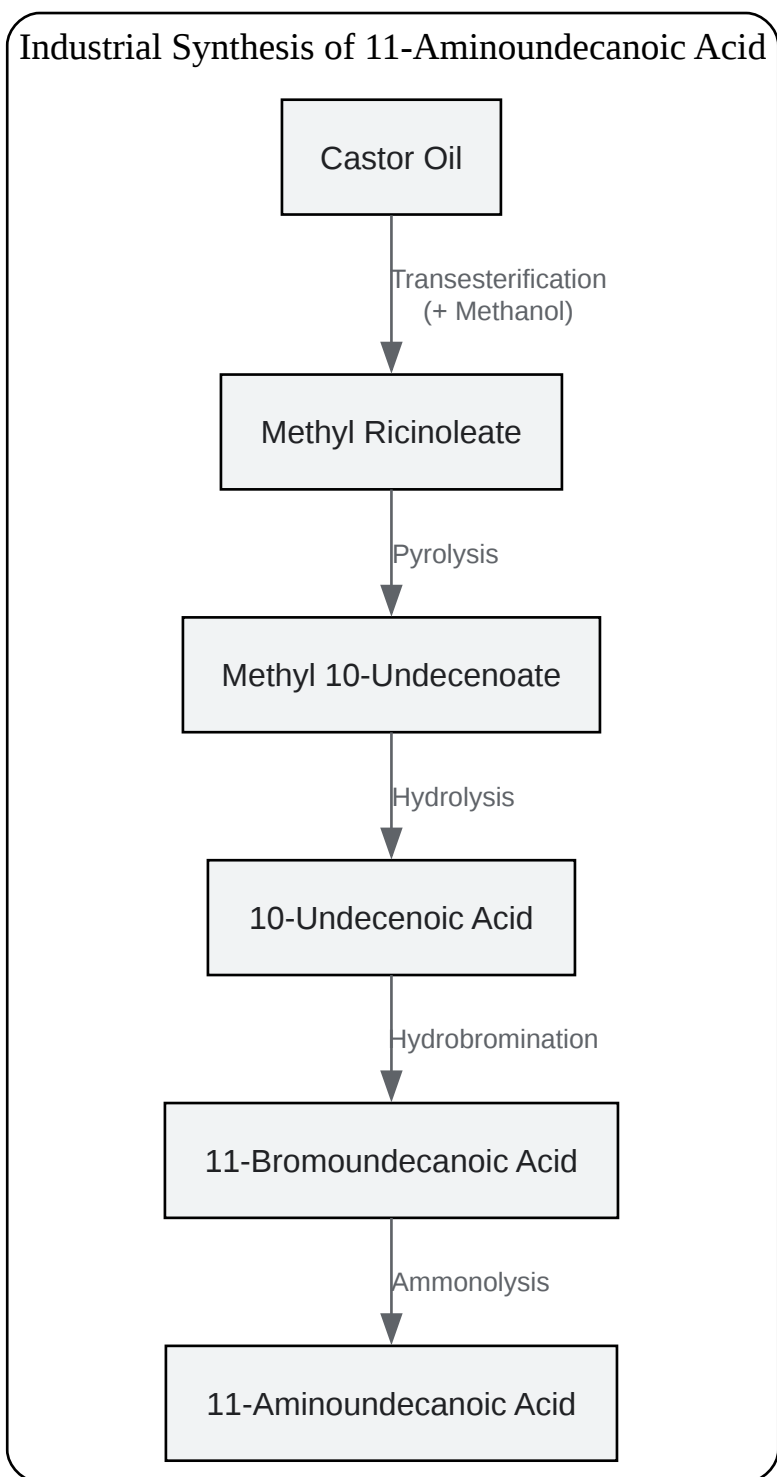
Physicochemical Properties

The physical and chemical properties of **11-aminoundecanoic acid** are summarized in the table below. This data is essential for its handling, storage, and application in various experimental settings.

Property	Value	Reference
Molecular Weight	201.31 g/mol	[3] [4] [5]
Appearance	White crystalline solid or powder	[1] [4] [5]
Melting Point	188–191 °C	[1]
Density	1.1720 g/cm ³	[1] [4]
Water Solubility	800 - 850 mg/L at 25°C	[4]
pKa (amine)	11.15	[6]
pKa (carboxylate)	4.55	[6]
Log Kow	-0.16	[4]

Synthesis and Purification

11-Aminoundecanoic acid is primarily produced industrially from castor oil.[\[4\]](#) The multi-step synthesis process is a cornerstone of its production for applications such as the manufacturing of Polyamide 11.



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Industrial synthesis workflow of **11-Aminoundecanoic acid**.

Experimental Protocols

1. Synthesis of **11-Aminoundecanoic Acid** via Ammonolysis of 11-Bromoundecanoic Acid

This protocol is adapted from described laboratory and patented synthesis methods.[\[1\]](#)[\[4\]](#)[\[6\]](#)

- Materials:
 - 11-Bromoundecanoic acid
 - Aqueous ammonia solution (32%)
 - Deionized water
 - Jacketed glass reactor with a mechanical stirrer
 - Temperature control system (e.g., circulating bath)
- Procedure:
 - Cool the jacketed reactor to 0°C.
 - Charge the reactor with 660 g of 32% aqueous ammonia.
 - Begin stirring the ammonia solution at 400 rpm.
 - Melt 110 g of 11-bromoundecanoic acid by heating it to 90°C.
 - Add the molten 11-bromoundecanoic acid dropwise to the stirred ammonia solution. Maintain the reaction at atmospheric pressure.
 - After the addition is complete, raise the temperature setpoint of the reaction mixture to 22°C.
 - Implement a gradual temperature increase from 22°C to 32°C over approximately 75 hours, with stationary phases of 12.5 hours at 22°C, 24°C, 26°C, 28°C, 30°C, and 32°C to ensure complete reaction and minimize side-product formation.
 - Upon completion, heat the mixture to 100°C to remove excess ammonia.

- The resulting product is crude **11-aminoundecanoic acid**, which can be purified by recrystallization.

2. Purification by Recrystallization

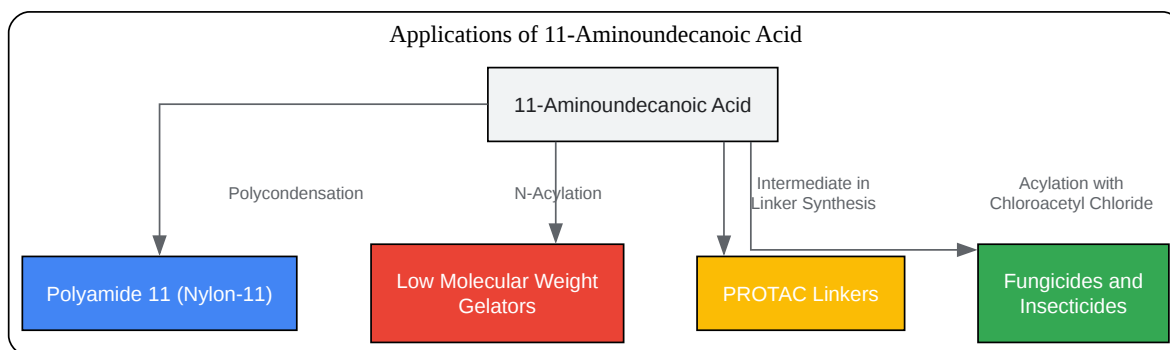
This protocol is based on described methods for refining crude **11-aminoundecanoic acid**.^[7]
^[8]

- Materials:
 - Crude **11-aminoundecanoic acid**
 - Deionized water
 - Heating mantle with magnetic stirrer
 - Erlenmeyer flask
 - Buchner funnel and filter paper
 - Vacuum flask
- Procedure:
 - Place the crude **11-aminoundecanoic acid** in an Erlenmeyer flask.
 - Add deionized water in a 1:10 mass ratio (e.g., 10 g of crude product in 100 mL of water).
 - Heat the suspension to 100°C while stirring until the solid is completely dissolved.
 - Maintain the solution at this temperature for 90 minutes.
 - Remove the heat source and allow the solution to cool slowly to room temperature to induce crystallization.
 - Further cool the flask in an ice bath to maximize crystal formation.
 - Collect the purified crystals by vacuum filtration using a Buchner funnel.

- Wash the crystals with a small amount of cold deionized water.
- Dry the crystals in a vacuum oven to obtain pure **11-aminoundecanoic acid**.

Applications in Research and Development

11-Aminoundecanoic acid is a versatile molecule with applications ranging from polymer science to the development of functional materials and therapeutics. Its bifunctional nature, possessing both an amine and a carboxylic acid group separated by a flexible alkyl chain, is key to its utility.



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Key application areas of **11-Aminoundecanoic acid**.

Representative Experimental Protocol: Formation of a Low Molecular Weight Gelator

N-acyl derivatives of **11-aminoundecanoic acid** have been shown to be effective low molecular weight gelators for both water and organic solvents.[5][9][10] The following is a representative protocol for the synthesis of an N-lauroyl derivative, which can act as a gelator.

- Materials:

- **11-Aminoundecanoic acid**
- Lauroyl chloride
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl)
- Dioxane
- Deionized water
- Round-bottom flask with a magnetic stirrer
- Ice bath
- Procedure:
 - Dissolution: Dissolve **11-aminoundecanoic acid** in an aqueous solution of NaOH in a round-bottom flask, placed in an ice bath.
 - Acylation: While stirring vigorously, slowly add a solution of lauroyl chloride in dioxane to the flask.
 - Reaction: Allow the reaction to proceed at a low temperature for several hours, followed by stirring at room temperature overnight.
 - Acidification: Acidify the reaction mixture with HCl to precipitate the N-lauroyl-**11-aminoundecanoic acid**.
 - Isolation: Collect the precipitate by filtration, wash thoroughly with water to remove salts.
 - Purification: The crude product can be further purified by recrystallization from a suitable solvent (e.g., ethanol/water mixture).
 - Gelation Test: To test for gelation, place a small amount of the dried product in a vial with a chosen solvent (e.g., toluene). Heat the mixture until the solid dissolves, then allow it to

cool to room temperature. A stable gel is formed if the solvent no longer flows when the vial is inverted.

Safety and Handling

11-Aminoundecanoic acid has low acute toxicity, but appropriate safety measures should always be followed in a laboratory setting.

Hazard Aspect	Observation	Recommendations
Acute Oral Toxicity	LD50 > 14700 mg/kg (rat)	Low toxicity. In case of ingestion, dilute with water. Do not induce vomiting.
Acute Dermal Toxicity	LD0 > 2000 mg/kg (rat)	Low toxicity. Wash skin with soap and water after handling.
Skin Irritation	Non-irritating	Wear protective gloves to avoid contact.
Eye Irritation	Slight transient irritation	Wear safety glasses or goggles.
Inhalation	Dust may cause respiratory irritation	Handle in a well-ventilated area or use local exhaust ventilation.
Sensitization	Not a skin sensitizer	N/A
Genotoxicity	Not expected to be genotoxic	N/A
Carcinogenicity	Not expected to be carcinogenic	N/A

This guide is intended for informational purposes for qualified professionals. Always consult the relevant Safety Data Sheet (SDS) before handling this chemical and adhere to all institutional safety protocols.

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- To cite this document: BenchChem. [11-Aminoundecanoic acid CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3422242#11-aminoundecanoic-acid-cas-number-and-molecular-formula]

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